

Application Notes and Protocols for Neogen's Mycotoxin Test Kits

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This document provides detailed application notes and protocols for **Neogen**'s mycotoxin test kits, designed for researchers, scientists, and drug development professionals. The following sections offer step-by-step guides for the primary testing platforms, quantitative data summaries, and visual workflows to ensure accurate and efficient mycotoxin analysis.

Overview of Neogen Mycotoxin Test Kits

Neogen offers a comprehensive portfolio of user-friendly test kits for the detection of various mycotoxins.[1][2][3] The primary formats are the Reveal® Q+ line of lateral flow tests for rapid quantitative results and the Veratox® line of ELISA microwell assays for high-throughput quantitative analysis.[1][2]

- Reveal® Q+ and Reveal® Q+ MAX: These are single-step lateral flow immunochromatographic assays that provide quantitative results in minutes. They are ideal for on-site testing and require minimal training and equipment. The Reveal Q+ MAX kits utilize a common water-based extraction for multiple mycotoxins, eliminating the need for hazardous solvents.
- Veratox®: These are competitive direct enzyme-linked immunosorbent assays (CD-ELISA)
 that allow for the precise quantification of mycotoxins. Veratox kits are suitable for laboratory
 settings and can be used to test multiple samples simultaneously. High-sensitivity (HS)
 versions are available for detecting lower levels of contamination.



Quantitative Data Summary

The following tables summarize the quantitative performance of various **Neogen** mycotoxin test kits.

Table 1: Reveal® Q+ MAX Quantitative Performance

Mycotoxin	Product Name	Catalog No.	Quantitative Range	Testing Time
Aflatoxin	Reveal® Q+ MAX for Aflatoxin	8088	3–50 ppb	6 minutes
Deoxynivalenol (DON)	Reveal® Q+ for DON	8385	300–6000 ppb	3 minutes
Fumonisin	Reveal® Q+ for Fumonisin	8185	0.2–6 ppm	3 minutes
Ochratoxin	Reveal® Q+ for Ochratoxin	8685	2–20 ppb	5 minutes
T-2/HT-2	Reveal® Q+ for T-2/HT-2	8285	50–600 ppb	5 minutes
Zearalenone	Reveal® Q+ for Zearalenone	8185	25–1200 ppb	5 minutes

Table 2: Veratox® Quantitative Performance



Mycotoxin	Product Name	Catalog No.	Quantitative Range
Aflatoxin	Veratox® for Aflatoxin	8030	5–50 ppb
Aflatoxin (High Sensitivity)	Veratox® for Aflatoxin HS	8031	1–8 ppb
Deoxynivalenol (DON)	Veratox® for DON 2/3	8335	0.5–5 ppm
Deoxynivalenol (DON)	Veratox® for DON 5/5	8331	1–30 ppm
Fumonisin	Veratox® for Fumonisin	8880	0.25–6 ppm
Ochratoxin	Veratox® for Ochratoxin	8630	2–25 ppb
T-2/HT-2	Veratox® for T-2/HT-2	8230	25–800 ppb
Zearalenone	Veratox® for Zearalenone	8130	25–1000 ppb

Experimental Protocols

The following are detailed protocols for the Reveal® Q+ MAX and Veratox® test kits.

Reveal® Q+ MAX for Aflatoxin Protocol

This protocol is for the quantitative analysis of aflatoxin in various commodities.

Materials Provided:

- 25 Reveal® Q+ MAX for Aflatoxin test strips
- 25 red sample dilution cups
- 25 clear sample cups
- 1 bottle of sample diluent
- 25 MAX 1 Aqueous Extraction packets



Materials Required but Not Provided:

- Grinder
- Scale
- Timer
- · Pipettors and tips
- · Distilled or deionized water
- Raptor® or AccuScan® reader

Procedure:

- Sample Preparation:
 - Obtain a representative sample.
 - Grind the sample to a fine consistency.
 - Weigh out a 10 g sample.
- Extraction:
 - Add the contents of one MAX 1 packet to the sample.
 - Add 50 mL of distilled or deionized water.
 - Shake vigorously for 3 minutes.
 - Allow the sample to settle and then filter to collect the extract.
- Assay:
 - \circ Add 100 µL of the sample diluent to a red dilution cup.
 - \circ Add 100 μ L of the sample extract to the red dilution cup and mix thoroughly.



- Transfer 100 μL of the mixed sample from the red cup to a clear sample cup.
- Place a new Reveal® Q+ MAX for Aflatoxin test strip into the clear sample cup.
- Allow the strip to develop for 6 minutes.
- Data Analysis:
 - Read the test strip using a Neogen Raptor® or AccuScan® reader.
 - The reader will provide a quantitative result in parts per billion (ppb).
 - Samples with results greater than 50 ppb must be diluted and re-tested.



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Caption: Reveal® Q+ MAX for Aflatoxin Workflow.

Veratox® for DON 2/3 Protocol

This protocol is for the quantitative analysis of deoxynivalenol (DON) in various commodities.

Materials Provided:

- 48 antibody-coated wells
- 48 red-marked mixing wells
- 5 DON controls (0, 0.5, 1, 2, and 6 ppm)
- 1 bottle of DON-HRP conjugate solution



- 1 bottle of K-Blue® Substrate solution
- 1 bottle of Red Stop Solution

Materials Required but Not Provided:

- Grinder
- Scale
- Timer
- · Pipettors and tips
- · Distilled or deionized water
- · Microwell reader with a 650 nm filter

Procedure:

- Sample Preparation:
 - Obtain a representative sample.
 - Grind the sample to a fine consistency.
 - Weigh out a 50 g sample.
- Extraction:
 - Add 250 mL of distilled or deionized water to the sample.
 - Shake vigorously for 3 minutes.
 - Allow the sample to settle and then filter to collect the extract.
- Assay:
 - Allow all reagents to warm to room temperature.



- Place the required number of red-marked mixing wells and antibody-coated wells into a well holder.
- Add 100 μL of the DON-HRP conjugate to each red-marked mixing well.
- $\circ~$ Add 100 μL of the controls and extracted samples to the corresponding red-marked mixing wells.
- Mix well and transfer 100 μL from the red mixing wells to the clear antibody wells.
- Incubate for 2 minutes at room temperature.
- Wash the antibody wells thoroughly with deionized water 5 times.
- Add 100 μL of K-Blue® Substrate to each antibody well and incubate for 3 minutes.
- Add 100 μL of Red Stop Solution to each well to stop the reaction.
- Data Analysis:
 - Wipe the bottom of the microwells and read the absorbance at 650 nm using a microwell reader.
 - The optical densities of the controls are used to generate a standard curve.
 - The DON concentration in the samples is determined by plotting their absorbance against the standard curve.
 - Sample results above 5 ppm must be diluted and re-tested.



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Caption: Veratox® for DON 2/3 Workflow.

Validation and Verification

Neogen's mycotoxin test kits have undergone rigorous validation for a wide range of commodities. It is recommended that users verify the performance of the test kits with their specific matrices. **Neogen** offers technical support and services to assist with matrix feasibility studies and in-house validation. A comprehensive list of validated and verified commodities is available from **Neogen**.

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